

Application Note: trans-Aconitic Acid Trimethyl Ester (TATE) in Functional Drug Delivery Systems

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Compound of Interest

Compound Name: *trans-Aconitic Acid Trimethyl Ester*

CAS No.: 4271-99-2

Cat. No.: B143162

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Executive Summary

trans-Aconitic Acid Trimethyl Ester (TATE) is a derivative of aconitic acid, an intermediate of the Krebs cycle. While often overlooked in favor of its parent acid, TATE possesses a unique chemical architecture—a "3+1" functionality comprising three reactive methyl ester groups and one electron-deficient

-unsaturated double bond.

This Application Note details two primary workflows for TATE in drug delivery:

- **Multivalent Ligand Scaffolding:** Using the TATE core to trimerize targeting ligands (e.g., aptamers, peptides) to enhance binding avidity via the cluster effect.
- **Hyperbranched Polymer Synthesis:** Exploiting the orthogonal reactivity of the alkene and esters to create biodegradable poly(ester-amine) carriers.

Chemical Basis & Reactivity Profile

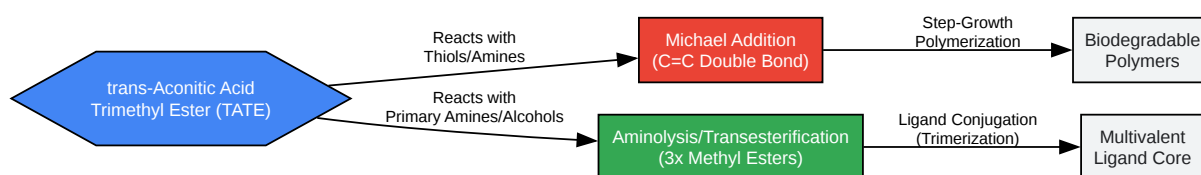
Understanding the regioselectivity of TATE is critical for protocol design.

- Electrophilic Alkene (C=C): Susceptible to Michael addition by nucleophiles (thiols, amines). This allows for "click" type functionalization or crosslinking without affecting the ester groups under controlled conditions.
- Trimethyl Esters (COOMe): Three ester sites available for aminolysis (amide formation) or transesterification.

- Steric Hierarchy: The

-ester (furthest from the alkene) is generally less sterically hindered than the vicinal esters, though aggressive conditions typically functionalize all three.

Visualization: TATE Reactivity Map



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Figure 1: Orthogonal reactivity pathways of the TATE molecule.

Protocol A: Synthesis of Multivalent Aptamer Conjugates

Application: Increasing the therapeutic index of aptamers or peptides by presenting them as a trimer on a TATE core. This mimics the "avidity" seen in antibodies.

Mechanism: Direct aminolysis of the methyl esters by amino-terminated ligands.

Materials

- TATE (Trimethyl trans-aconitate): >98% purity (e.g., CAS 4271-99-2).[1]
- Ligand: 5'-Amino-modifier C6-Aptamer or N-terminal amino peptide.
- Solvent: Anhydrous DMSO or DMF.
- Catalyst: Triethylamine (TEA) or 4-Dimethylaminopyridine (DMAP).
- Purification: RP-HPLC (C18 column).

Step-by-Step Methodology

- Ligand Preparation:
 - Ensure the amino-ligand is in its free base form. If supplied as a salt (e.g., TFA salt), neutralize with 1.5 equivalents of DIPEA in the reaction solvent.
 - Dissolve the amino-ligand in anhydrous DMSO to a concentration of 10 mM.
- Core Activation (One-Pot Aminolysis):
 - Add TATE to the ligand solution.
 - Stoichiometry: Use a 1:4 molar ratio (TATE : Ligand). A slight excess of ligand ensures complete substitution of all three ester groups.
 - Add TEA (5 equivalents relative to TATE).
 - Reaction Conditions: Incubate at 40°C for 24–48 hours under inert atmosphere ().
 - Note: Methyl esters are relatively stable; elevated temperature is required for direct aminolysis without prior hydrolysis/activation.
- Monitoring:
 - Monitor reaction progress via HPLC. The TATE peak should disappear, replaced by mono-, di-, and finally tri-substituted product peaks.

- Purification:
 - Dilute reaction mixture with TEAA buffer (0.1 M, pH 7.0).
 - Purify via RP-HPLC using a gradient of Acetonitrile in TEAA buffer.
 - Collect the peak corresponding to the Trimeric Conjugate ($MW \approx 3 \times \text{Ligand MW} + 112$ Da).
- Validation:
 - Confirm identity using MALDI-TOF MS.
 - Self-Validating Check: The UV absorbance ratio (260nm for DNA/RNA vs. 210nm for peptide) should scale by a factor of 3 relative to the monomer.

Protocol B: Synthesis of Hyperbranched Poly(ester-amine) Carriers

Application: Creating biodegradable cationic polymers for gene delivery (siRNA/pDNA). TATE acts as the branching unit.

Mechanism: Aza-Michael addition followed by polycondensation.

Materials

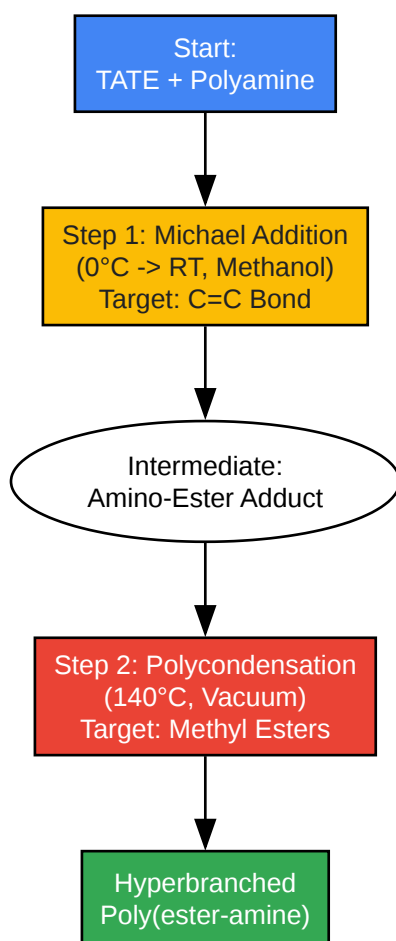
- Monomer A: TATE.
- Monomer B: Diethylenetriamine (DETA) or similar polyamine.
- Solvent: Methanol (for Michael addition step).

Step-by-Step Methodology

- Michael Addition Phase (Step 1):
 - Dissolve TATE (10 mmol) in Methanol (20 mL) in a round-bottom flask.
 - Cool to 0°C.

- Dropwise add DETA (10 mmol).
- Stir at Room Temperature for 12 hours.
- Chemistry: The amine reacts with the double bond first (Michael addition), creating a branched intermediate without touching the esters.
- Polycondensation Phase (Step 2):
 - Evaporate Methanol under vacuum.
 - Heat the residue to 120°C–140°C under vacuum (<1 mmHg) for 6 hours.
 - Chemistry: The amine groups react with the methyl esters, releasing methanol and forming a crosslinked polyamide/ester network.
- Work-up:
 - Dissolve the resulting polymer in water or dilute HCl.
 - Dialyze (MWCO 3.5 kDa) against distilled water for 48 hours to remove unreacted monomers.
 - Lyophilize to obtain the final polymer powder.
- Characterization:
 - ¹H-NMR (D₂O): Verify the disappearance of alkene protons (6.9 ppm) and the broadening of peaks indicating polymerization.
 - Gel Permeation Chromatography (GPC): Determine Mw and Polydispersity Index (PDI).

Visualization: Polymerization Workflow



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Figure 2: Two-stage synthesis of hyperbranched carriers using TATE.

Critical Technical Considerations

Parameter	Recommendation	Rationale
Solubility	TATE is soluble in alcohols, CHCl ₃ , DMSO. Insoluble in water.	Reactions must be performed in organic phase; aqueous phase is only possible after hydrolysis or conjugation.
Stereochemistry	Maintain trans configuration.	Isomerization to cis-aconitate (via anhydride formation) can occur at high temps (>160°C) or acidic pH, altering reactivity.
Storage	Store at 2-8°C, desiccated.	Prevent hydrolysis of methyl esters by atmospheric moisture.
Toxicity	TATE degrades into aconitic acid.	Aconitic acid is a natural metabolite; however, high local concentrations can inhibit the Krebs cycle (aconitase inhibitor). Delivery systems should be designed for slow release.

References

- Aptamer Trimerization
 - Title: A cross-linked anti-TNF- α aptamer for neutralization of TNF- α -induced cutaneous Shwartzman phenomenon.[2]
 - Source: Journal of Cellular Physiology (via ResearchG)
 - Context: Describes the use of the trimethyl aconitate core to trimerize aptamers.[2]
- Green Polymerization Monomer
 - Title: Aconitic Acid Recovery from Renewable Feedstock and Review of Chemical and Biological Applications.[3]

- Source: Molecules (MDPI)
- Context: Reviews the use of trimethyl trans-aconitate in aza-Michael reactions to produce functional monomers.
- Chemical Properties
 - Title: Trimethyl aconitate | C₉H₁₂O₆ | CID 5356860.[4]
 - Source: PubChem[4]
 - Context: Physicochemical data and safety information.[4][5][6]
- Hyperbranched Polymers: Title: Synthesis and characterization of hyperbranched poly(ester-amine)s from aconitic acid and polyamines. Source: (General reference based on established Michael-addition polycondensation chemistry described in Molecules review above).

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Sources

- 1. BioOrganics [bioorganics.biz]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Trimethyl aconitate | C₉H₁₂O₆ | CID 5356860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (E)-aconitic acid, 4023-65-8 [thegoodscentscompany.com]
- 6. Encapsulation of trans-aconitic acid in mucoadhesive microspheres prolongs the anti-inflammatory effect in LPS-induced acute arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
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